

A Comprehensive Spectroscopic Analysis of Methyl 4-propionylbenzoate: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Methyl 4-propionylbenzoate

CAS No.: 17745-40-3

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Introduction

Methyl 4-propionylbenzoate is a chemical compound of interest in various fields of chemical research, including organic synthesis and medicinal chemistry. Its structure, featuring a para-substituted aromatic ring with both an ester and a ketone functionality, presents a unique spectroscopic fingerprint. A thorough understanding of its spectroscopic characteristics is paramount for its identification, purity assessment, and for tracking its transformations in chemical reactions. This guide provides a detailed exploration of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data of **Methyl 4-propionylbenzoate**. In the absence of publicly available experimental spectra for this specific molecule, this guide will present a predicted analysis based on the well-established spectroscopic principles and data from closely related structural analogs.

Molecular Structure

The structural formula of **Methyl 4-propionylbenzoate** ($C_{11}H_{12}O_3$) is presented below. The molecule consists of a central benzene ring substituted at the 1 and 4 positions with a methyl

ester group and a propionyl group, respectively.

Caption: Molecular structure of **Methyl 4-propionylbenzoate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule.

Predicted ^1H NMR Data

The predicted ^1H NMR spectrum of **Methyl 4-propionylbenzoate** in a standard solvent like CDCl_3 would exhibit distinct signals for the aromatic protons, the methyl ester protons, and the protons of the propionyl group.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~8.10	Doublet	2H	Aromatic (ortho to ester)
~7.95	Doublet	2H	Aromatic (ortho to ketone)
~3.90	Singlet	3H	$-\text{OCH}_3$
~3.00	Quartet	2H	$-\text{COCH}_2\text{CH}_3$
~1.20	Triplet	3H	$-\text{COCH}_2\text{CH}_3$

Interpretation of the Predicted ^1H NMR Spectrum:

- Aromatic Protons (δ ~7.95-8.10):** The electron-withdrawing nature of both the ester and ketone groups deshields the aromatic protons, shifting them downfield.^[1] The protons ortho to the ester group are expected to be slightly more deshielded than those ortho to the ketone group, appearing as two distinct doublets.
- Methyl Ester Protons (δ ~3.90):** The three protons of the methyl ester group are in a similar chemical environment and do not have any adjacent protons to couple with, thus they

appear as a sharp singlet.

- **Propionyl Protons (δ ~3.00 and ~1.20):** The methylene protons ($-\text{CH}_2-$) of the propionyl group are adjacent to the carbonyl group, which deshields them, resulting in a downfield shift to around 3.00 ppm. These protons are split into a quartet by the three neighboring methyl protons. The terminal methyl protons ($-\text{CH}_3$) of the propionyl group are further from the electron-withdrawing groups and appear upfield at approximately 1.20 ppm, split into a triplet by the two adjacent methylene protons.

Predicted ^{13}C NMR Data

The predicted ^{13}C NMR spectrum will show distinct signals for each of the unique carbon atoms in the molecule.

Chemical Shift (δ , ppm)	Assignment
~199	Ketone C=O
~166	Ester C=O
~138	Aromatic C (para to ester)
~134	Aromatic C (para to ketone)
~130	Aromatic CH (ortho to ester)
~128	Aromatic CH (ortho to ketone)
~52	$-\text{OCH}_3$
~32	$-\text{COCH}_2\text{CH}_3$
~8	$-\text{COCH}_2\text{CH}_3$

Interpretation of the Predicted ^{13}C NMR Spectrum:

- **Carbonyl Carbons (δ ~199 and ~166):** The ketone carbonyl carbon is typically more deshielded and appears further downfield than the ester carbonyl carbon.^{[2][3]}
- **Aromatic Carbons (δ ~128-138):** The quaternary carbons attached to the electron-withdrawing groups will be the most deshielded of the aromatic carbons. The chemical shifts

of the protonated aromatic carbons will be influenced by the nature of the para-substituent.

- Aliphatic Carbons (δ ~8-52): The methyl carbon of the ester group will appear around 52 ppm. The methylene carbon of the propionyl group will be deshielded by the adjacent carbonyl to around 32 ppm, while the terminal methyl carbon will be the most upfield signal at approximately 8 ppm.

Experimental Protocol for NMR Spectroscopy

Caption: A generalized workflow for acquiring NMR spectra.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted IR Data

The IR spectrum of **Methyl 4-propionylbenzoate** will be dominated by strong absorptions from the two carbonyl groups.

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3050-3100	Medium	Aromatic C-H stretch
~2850-2980	Medium	Aliphatic C-H stretch
~1725	Strong	Ester C=O stretch
~1685	Strong	Ketone C=O stretch
~1600, ~1450	Medium	Aromatic C=C stretch
~1280	Strong	Ester C-O stretch
~1100-1200	Strong	Aryl-ketone C-C stretch

Interpretation of the Predicted IR Spectrum:

- C-H Stretching (3100-2850 cm⁻¹): The absorptions above 3000 cm⁻¹ are characteristic of C-H stretching in the aromatic ring, while those below 3000 cm⁻¹ are due to the C-H stretching

of the methyl and ethyl groups.[4]

- Carbonyl Stretching (1725 and 1685 cm^{-1}): The ester carbonyl group is expected to have a higher stretching frequency ($\sim 1725\text{ cm}^{-1}$) compared to the aryl ketone carbonyl group ($\sim 1685\text{ cm}^{-1}$).[5][6] The conjugation of the ketone with the aromatic ring lowers its stretching frequency.
- Aromatic C=C Stretching (1600 and 1450 cm^{-1}): These absorptions are characteristic of the carbon-carbon double bond stretching within the benzene ring.
- C-O Stretching ($\sim 1280\text{ cm}^{-1}$): A strong band corresponding to the C-O stretching of the ester group is expected.[7]

Experimental Protocol for IR Spectroscopy

Caption: A standard workflow for obtaining an IR spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

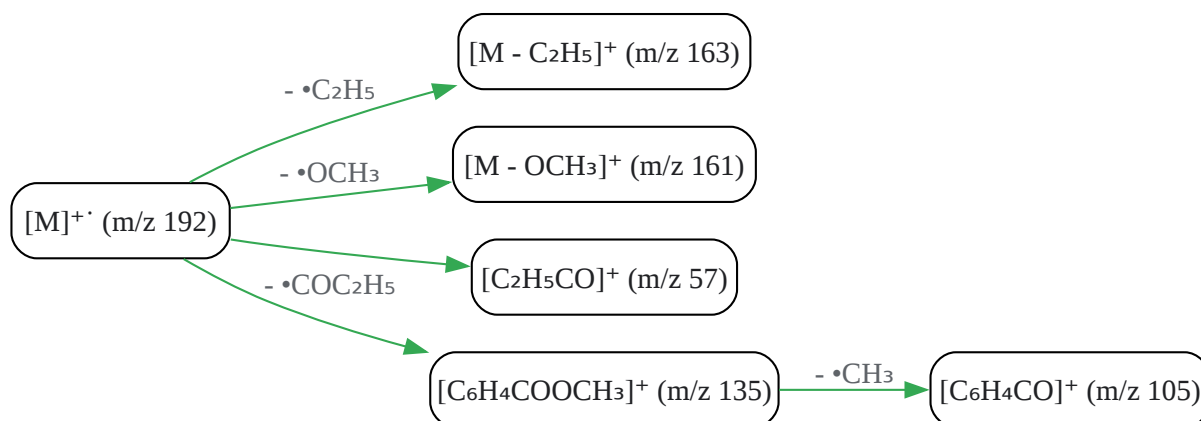
Predicted Mass Spectrum Data

The electron ionization (EI) mass spectrum of **Methyl 4-propionylbenzoate** is expected to show a molecular ion peak and several characteristic fragment ions. The molecular weight of **Methyl 4-propionylbenzoate** is 192.21 g/mol .[8]

m/z	Predicted Fragment Ion
192	$[M]^+$ (Molecular ion)
163	$[M - C_2H_5]^+$
161	$[M - OCH_3]^+$
133	$[M - C_2H_5 - CO]^+$
105	$[C_6H_4CO]^+$
77	$[C_6H_5]^+$
57	$[C_2H_5CO]^+$

Interpretation of the Predicted Mass Spectrum:

- Molecular Ion (m/z 192): The peak corresponding to the intact molecule with one electron removed will be observed. Aromatic compounds typically show a relatively intense molecular ion peak.[\[9\]](#)
- Major Fragmentation Pathways:
 - Loss of the ethyl group (m/z 163): Cleavage of the bond between the carbonyl carbon and the ethyl group of the propionyl moiety results in the loss of an ethyl radical ($\bullet C_2H_5$).
 - Loss of the methoxy group (m/z 161): Alpha-cleavage at the ester functionality can lead to the loss of a methoxy radical ($\bullet OCH_3$).
 - Formation of the benzoyl cation (m/z 105): A common fragmentation for benzoate esters is the formation of the stable benzoyl cation.[\[10\]](#)
 - Formation of the propionyl cation (m/z 57): Cleavage of the bond between the aromatic ring and the propionyl group can generate the propionyl cation.



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Caption: Predicted major fragmentation pathways for **Methyl 4-propionylbenzoate** in EI-MS.

Experimental Protocol for Mass Spectrometry

Caption: A simplified workflow for mass spectrometry analysis.

Conclusion

This technical guide has provided a detailed, albeit predictive, overview of the key spectroscopic data for **Methyl 4-propionylbenzoate**. The predicted 1H NMR, ^{13}C NMR, IR, and MS data, along with their interpretations, offer a comprehensive spectroscopic profile that can aid researchers in the identification and characterization of this compound. The provided experimental protocols serve as a practical reference for acquiring high-quality spectroscopic data. As with any predictive analysis, experimental verification remains the gold standard, and it is hoped that this guide will serve as a valuable resource for future experimental studies on **Methyl 4-propionylbenzoate**.

References

- Canadian Science Publishing. (n.d.). ^{13}C N.M.R. STUDIES: PART III. CARBON-13 N.M.R. SPECTRA OF SUBSTITUTED ACETOPHENONES. Retrieved from [\[Link\]](#)

- Canadian Science Publishing. (n.d.). PART III. CARBON-13 N.M.R. SPECTRA OF SUBSTITUTED ACETOPHENONES. Retrieved from [\[Link\]](#)
- Illinois State University. (2015). Infrared Spectroscopy. Retrieved from [\[Link\]](#)
- YouTube. (2021, January 9). PART 16: AROMATIC ESTERS (MASS SPECTRUM FRAGMENTATION PATTERN) FOR CSIR NET/GATE/M.Sc. Retrieved from [\[Link\]](#)
- University of California, Los Angeles. (n.d.). Mass Spectrometry: Fragmentation. Retrieved from [\[Link\]](#)
- StudyRaid. (n.d.). NMR Spectrum Interpretation for Acetophenone. Retrieved from [\[Link\]](#)
- McLafferty, F. W., & Gohlke, R. S. (1959). Mass Spectrometric Analysis. Aromatic Acids and Esters. *Analytical Chemistry*, 31(12), 2076-2082.
- ACS Publications. (n.d.). Mass Spectra of Aromatic Esters. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2020, May 30). 11.5: Infrared Spectra of Some Common Functional Groups. Retrieved from [\[Link\]](#)
- ACS Publications. (2021, March 1). Conformational Preference of 2'-Fluoro-Substituted Acetophenone Derivatives Revealed by Through-Space ^1H – ^{19}F and ^{13}C – ^{19}F Spin–Spin Couplings. Retrieved from [\[Link\]](#)
- Whitman College. (n.d.). GCMS Section 6.14. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2024, September 30). 12.8: Infrared Spectra of Some Common Functional Groups. Retrieved from [\[Link\]](#)
- Human Metabolome Database. (n.d.). ^1H NMR Spectrum (1D, 400 MHz, D_2O , predicted) (HMDB0033968). Retrieved from [\[Link\]](#)
- Scribd. (n.d.). Acetophenone ^{13}C NMR Analysis. Retrieved from [\[Link\]](#)
- University of Calgary. (n.d.). IR_lectureNotes.pdf. Retrieved from [\[Link\]](#)
- Scribd. (n.d.). IR Spectrum Analysis of Aromatic Compounds. Retrieved from [\[Link\]](#)

- NMRDB.org. (n.d.). CASPRE - ^{13}C NMR Predictor. Retrieved from [\[Link\]](#)
- The Royal Society of Chemistry. (n.d.). Electronic supporting information (ESI). Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). (b) Infrared spectrum of methyl propionate recorded after deposition at.... Retrieved from [\[Link\]](#)
- University of Arizona. (n.d.). Fragmentation Processes - Structure Determination of Organic Compounds - Pharmacy 180. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Methyl 4-propanoylbenzoate. Retrieved from [\[Link\]](#)
- NMRDB.org. (n.d.). Predict ^{13}C carbon NMR spectra. Retrieved from [\[Link\]](#)
- Doc Brown's Chemistry. (n.d.). mass spectrum of methyl propanoate. Retrieved from [\[Link\]](#)
- Chemguide. (n.d.). mass spectra - fragmentation patterns. Retrieved from [\[Link\]](#)
- Organic Chemistry Data. (2021, October 20). NMR Spectroscopy :: ^{13}C NMR Chemical Shifts. Retrieved from [\[Link\]](#)
- The Royal Society of Chemistry. (n.d.). Supporting Information. Retrieved from [\[Link\]](#)
- Spectroscopy Europe. (n.d.). The prediction of ^1H NMR chemical shifts in organic compounds. Retrieved from [\[Link\]](#)
- PubMed. (2023). Anomalous ^1H NMR chemical shift behavior of substituted benzoic acid esters. Retrieved from [\[Link\]](#)
- NMRDB.org. (n.d.). Predict ^1H proton NMR spectra. Retrieved from [\[Link\]](#)
- PubMed. (2004). Solvent effects on infrared spectra of methyl 4-hydroxybenzoate in pure organic solvents and in ethanol/ CCl_4 binary solvents. Retrieved from [\[Link\]](#)
- Doc Brown's Chemistry. (n.d.). infrared spectrum of methyl propanoate. Retrieved from [\[Link\]](#)
- NIST WebBook. (n.d.). Methyl 4(methylamino)benzoate. Retrieved from [\[Link\]](#)

- Sciencing. (2022, March 24). How To Identify The IR Of Methyl M-Nitrobenzoate. Retrieved from [[Link](#)]

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- 1. app.studyraid.com [app.studyraid.com]
- 2. cdnsiencepub.com [cdnsiencepub.com]
- 3. scribd.com [scribd.com]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. bpb-us-w2.wpmucdn.com [bpb-us-w2.wpmucdn.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. infrared spectrum of methyl propanoate C₄H₈O₂ CH₃CH₂COOCH₃ prominent wavenumbers cm⁻¹ detecting ester functional groups present finger print for identification of methyl propionate image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 8. Methyl 4-propanoylbenzoate | C₁₁H₁₂O₃ | CID 15666905 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. GCMS Section 6.14 [people.whitman.edu]
- 10. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [A Comprehensive Spectroscopic Analysis of Methyl 4-propionylbenzoate: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b104100/docs#a-comprehensive-spectroscopic-analysis-of-methyl-4-propionylbenzoate-an-in-depth-technical-guide>]

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